

# Application Notes and Protocols for Tabimorelin Hemifumarate in Murine Research

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## Compound of Interest

Compound Name: *Tabimorelin hemifumarate*

Cat. No.: *B031450*

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These application notes provide a comprehensive overview of the dosage and administration of **Tabimorelin hemifumarate** in mouse models, based on available preclinical data and the mechanism of action of ghrelin receptor agonists. While specific studies on Tabimorelin (also known as NN703) in mice are limited, data from rat studies and research on other orally active ghrelin receptor agonists provide a strong foundation for protocol development.

## Mechanism of Action

Tabimorelin is a potent, orally-active agonist of the growth hormone secretagogue receptor (GHSR), also known as the ghrelin receptor.<sup>[1]</sup> By mimicking the action of the endogenous ligand ghrelin, Tabimorelin stimulates the release of growth hormone (GH) from the pituitary gland.<sup>[1]</sup> The GHSR is a G protein-coupled receptor, and its activation initiates a downstream signaling cascade that leads to increased GH secretion.

## Data Presentation

The following table summarizes the key quantitative data from a preclinical study on Tabimorelin (NN703) in rats, which can serve as a basis for dose selection in mice.

| Compound            | Animal Model | Dose             | Route of Administration | Frequency  | Duration | Observed Effects                         | Reference                               |
|---------------------|--------------|------------------|-------------------------|------------|----------|--|---|
| Tabimorelin (NN703) | Rat          | 100 $\mu$ mol/kg | Oral                    | Once daily | 14 days  | Significantly increased body weight gain | <a href="#">[2]</a> <a href="#">[3]</a> |

## Experimental Protocols

The following protocols are suggested for the administration of **Tabimorelin hemifumarate** to mice, based on the available data for NN703 in rats and general practices for oral administration of compounds to mice.

### Protocol 1: Oral Gavage Administration

Objective: To administer a precise dose of **Tabimorelin hemifumarate** directly into the stomach.

Materials:

- **Tabimorelin hemifumarate**
- Vehicle (e.g., sterile water, 0.5% methylcellulose)
- Gavage needles (20-22 gauge, with a ball tip)
- Syringes (1 ml)
- Animal scale
- Appropriate mouse restraint device

Procedure:

- Dose Calculation:
  - Based on the rat study, a starting dose of 100  $\mu\text{mol/kg}$  can be considered. The molar mass of Tabimorelin is 528.697 g/mol .
  - Calculate the required dose in mg/kg.
  - Weigh the mouse to determine the exact amount of solution to administer.
- Preparation of Dosing Solution:
  - Dissolve the calculated amount of **Tabimorelin hemifumarate** in the chosen vehicle.
  - Ensure the final concentration allows for a reasonable administration volume (typically 5-10 ml/kg for mice).
  - Vortex or sonicate briefly to ensure complete dissolution.
- Administration:
  - Properly restrain the mouse to prevent movement and injury.
  - Gently insert the gavage needle into the esophagus and advance it into the stomach.
  - Slowly administer the dosing solution.
  - Carefully remove the gavage needle.
- Monitoring:
  - Observe the mouse for any signs of distress immediately after administration and at regular intervals.
  - Monitor body weight, food intake, and other relevant parameters as per the study design.

## Protocol 2: Voluntary Oral Administration in Food or Water

Objective: To administer **Tabimorelin hemifumarate** in a less stressful manner by incorporating it into the animal's food or drinking water. This method is suitable for longer-term studies where precise daily dosing is less critical than consistent exposure.

Materials:

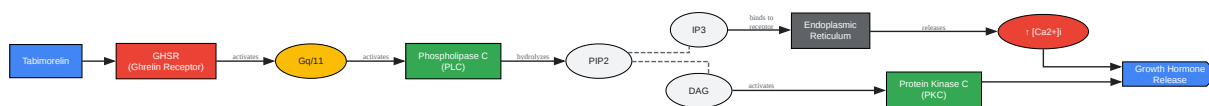
- **Tabimorelin hemifumarate**
- Powdered mouse chow or drinking water
- Mixing equipment
- Food and water consumption monitoring tools

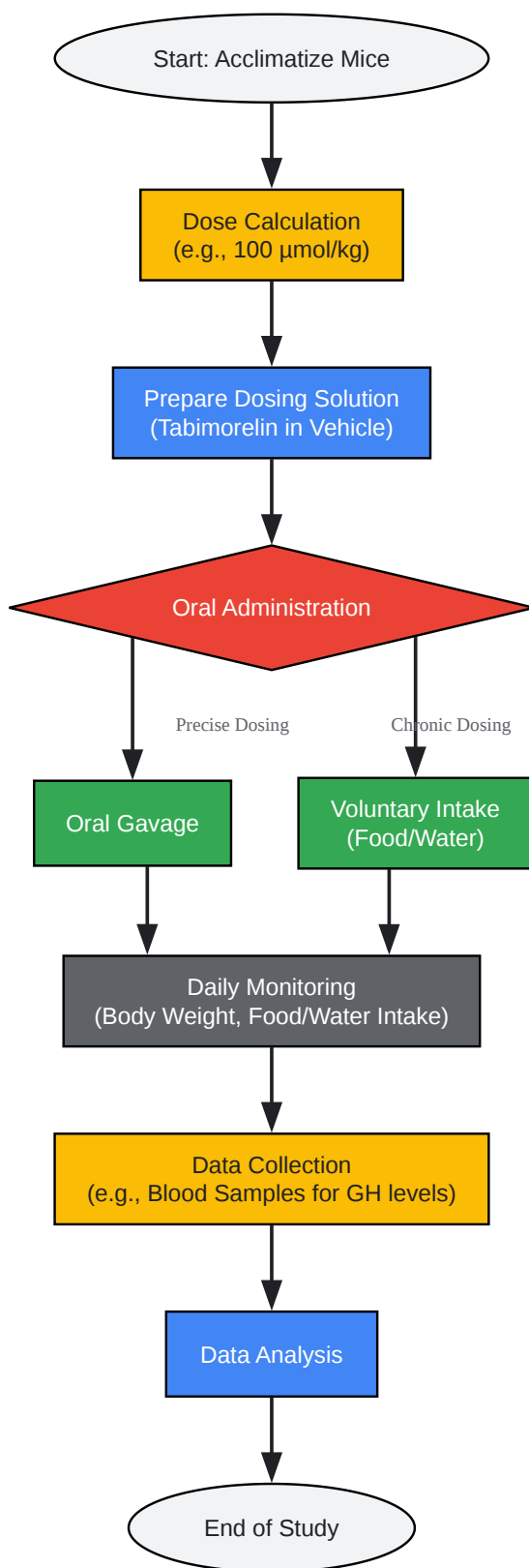
Procedure:

- Dose Calculation and Preparation:
  - Estimate the average daily food or water intake of the mice.
  - Calculate the amount of **Tabimorelin hemifumarate** needed to achieve the target daily dose (e.g., based on the 100  $\mu\text{mol/kg}$  rat dose) and mix it thoroughly with the powdered chow or dissolve it in the drinking water.
- Administration:
  - Provide the medicated food or water to the mice.
  - Ensure fresh medicated food or water is provided daily.
- Monitoring:
  - Measure daily food and water consumption to estimate the actual drug intake.
  - Monitor body weight and other study-specific parameters.

## Mandatory Visualizations

### Signaling Pathway of Tabimorelin





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## References

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